

3(S)-Hydroxy-4-methyl-pentanoyl-CoA CAS number and identifiers

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Compound of Interest

Compound Name: 3(S)-Hydroxy-4-methyl-pentanoyl-CoA

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Technical Guide: 3(S)-Hydroxy-4-methyl-pentanoyl-CoA

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3(S)-Hydroxy-4-methyl-pentanoyl-CoA**, including its chemical identifiers, physicochemical properties, and its general role in metabolic pathways. Due to the limited availability of specific experimental data for this exact molecule, this guide also incorporates information on the broader class of 3-hydroxyacyl-CoAs to provide relevant context for research and development.

Chemical Identifiers and Physicochemical Properties

While a specific CAS Registry Number for **3(S)-Hydroxy-4-methyl-pentanoyl-CoA** is not readily available in public databases, it is cataloged with other unique identifiers.^[1] Its key identifiers and computed physicochemical properties are summarized below.

Table 1: Identifiers for 3(S)-Hydroxy-4-methyl-pentanoyl-CoA

Identifier Type	Identifier	Source
PubChem CID	131769841	PubChem[2]
HMDB ID	HMDB0060135	Human Metabolome Database[3]
IUPAC Name	S-[2-[3-[(2S)-4- [[[(2S,3S,4R,5S)-5-(6- aminopurin-9-yl)-4-hydroxy-3- phosphonooxyoxolan-2- yl]methoxy- hydroxyphosphoryl]oxy- hydroxyphosphoryl]oxy-2- hydroxy-3,3- dimethylbutanoyl]amino]propa- noylamino]ethyl] (3R)-3- hydroxy-4- methylpentanethioate	PubChem[2]

Table 2: Computed Physicochemical Properties of 3(S)-Hydroxy-4-methyl-pentanoyl-CoA

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₆ N ₇ O ₁₈ P ₃ S	PubChem[2]
Molecular Weight	881.7 g/mol	PubChem[2]
Monoisotopic Mass	881.18328981 Da	PubChem[2]
XLogP3-AA	-5	PubChem[2]
Hydrogen Bond Donor Count	10	PubChem[2]
Hydrogen Bond Acceptor Count	21	PubChem[2]
Rotatable Bond Count	24	PubChem[2]
Exact Mass	881.18328981 Da	PubChem[2]
Topological Polar Surface Area	409 Å ²	PubChem[2]
Heavy Atom Count	56	PubChem[2]
Complexity	1500	PubChem[2]

Metabolic Significance and Signaling Pathways

3(S)-Hydroxy-4-methyl-pentanoyl-CoA belongs to the class of (S)-3-hydroxyacyl-CoAs.[3]

This class of molecules are critical intermediates in various metabolic pathways. The enzyme 3-hydroxyacyl-CoA dehydrogenase plays a crucial role in the metabolism of these compounds. [4]

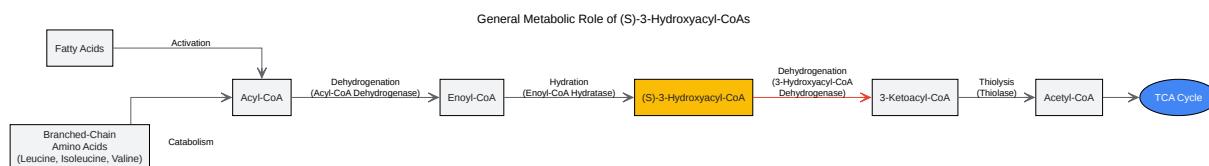
(S)-3-hydroxyacyl-CoAs are key intermediates in:

- Fatty Acid Beta-Oxidation: This is a major pathway for energy production from fatty acids. 3-hydroxyacyl-CoA dehydrogenase catalyzes the third step of this cycle, oxidizing L-3-hydroxyacyl-CoA to 3-ketoacyl-CoA.[4][5]
- Branched-Chain Amino Acid Degradation: The catabolism of valine, leucine, and isoleucine involves 3-hydroxyacyl-CoA intermediates.[4]

- Other Metabolic Pathways: This class of molecules also participates in lysine degradation, tryptophan metabolism, and butanoate metabolism, among others.[4]

Deficiencies in enzymes that metabolize 3-hydroxyacyl-CoAs, such as short-chain 3-hydroxyacyl-CoA dehydrogenase (SCHAD), can lead to metabolic disorders.[6][7]

Diagram 1: General Role of (S)-3-Hydroxyacyl-CoAs in Metabolism



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Caption: General overview of the role of (S)-3-Hydroxyacyl-CoAs in metabolic pathways.

Experimental Protocols

Specific, detailed experimental protocols for the chemical or enzymatic synthesis of **3(S)-Hydroxy-4-methyl-pentanoyl-CoA** are not readily available in the surveyed literature. However, a general enzymatic approach for the synthesis of related 3-hydroxyacyl-CoAs involved in branched-chain amino acid catabolism has been described.[1] This methodology can serve as a foundational protocol for researchers aiming to synthesize similar molecules.

General Enzymatic Synthesis of 3-Hydroxyacyl-CoAs

This protocol involves a two-step enzymatic reaction:

- CoA Ligation: The corresponding 2,3-enoyl free acid is first linked to Coenzyme A. This reaction can be catalyzed by a CoA transferase, such as glutaconate coenzyme A-

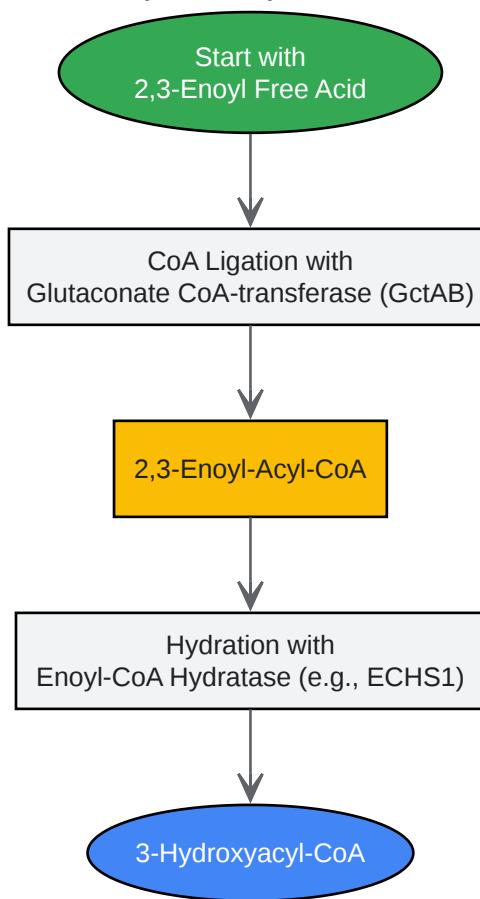
transferase (GctAB), which is active towards short-chain acids.[1]

- Hydration: The resulting 2,3-enoyl-acyl-CoA is then hydrated to produce the 3-hydroxyacyl-CoA. This step is catalyzed by an enoyl-CoA hydratase, for instance, the human short-chain enoyl-CoA hydratase (ECHS1).[1]

This method has been successfully used to synthesize compounds like 3-hydroxyisovaleryl-CoA, 3-hydroxyisobutyryl-CoA, and 2-methyl-3-hydroxybutyryl-CoA.[1]

Diagram 2: General Experimental Workflow for Enzymatic Synthesis

General Workflow for Enzymatic Synthesis of 3-Hydroxyacyl-CoAs



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Caption: A simplified workflow for the two-step enzymatic synthesis of 3-hydroxyacyl-CoAs.

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